

4-Allyltoluene: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: 4-Allyltoluene

Cat. No.: B1199621

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This technical guide provides an in-depth overview of **4-allyltoluene**, an aromatic hydrocarbon with applications in chemical synthesis, including polymerization and as an organic intermediate.^[1] This document details its chemical identifiers, experimental protocols for its synthesis and purification, and a visual representation of a common synthetic workflow.

Core Identifiers and Properties

Quantitative data for **4-allyltoluene** are summarized in the table below for easy reference and comparison.

Identifier	Value
CAS Number	3333-13-9[1][2][3]
IUPAC Name	1-methyl-4-(prop-2-en-1-yl)benzene[2]
Synonyms	1-Allyl-4-methylbenzene, p-Allyltoluene[2][3][4]
Chemical Formula	C ₁₀ H ₁₂ [2][3]
Molecular Weight	132.20 g/mol [3]
PubChem CID	76851[1]
SMILES	<chem>Cc1ccc(CC=C)cc1</chem> [2]
InChI	1S/C10H12/c1-3-4-10-7-5-9(2)6-8-10/h3,5-8H,1,4H2,2H3[2]
InChIKey	WAEOXIOXMKNFLQ-UHFFFAOYSA-N[2]
EC Number	222-063-5
MDL Number	MFCD00048186
Appearance	Colorless to pale yellow liquid[1]
Density	0.865 g/mL at 25 °C
Refractive Index	n _{20/D} 1.509

Experimental Protocols

The synthesis of **4-allyltoluene** can be achieved through several established organic chemistry methodologies. Below are detailed protocols for two common approaches: Grignard reagent coupling and Suzuki-Miyaura cross-coupling.

Synthesis via Grignard Reagent

This method involves the reaction of a Grignard reagent prepared from a halotoluene with an allyl halide. A nickel phosphine complex can be used as a catalyst.

Materials:

- 4-Bromotoluene
- Magnesium turnings
- Allyl chloride
- Dichloro[1,4-bis(diphenylphosphino)butane]nickel(II) (or similar nickel phosphine complex)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Aqueous solution of ammonium chloride (for quenching)
- Anhydrous sodium sulfate (for drying)

Procedure:

- **Grignard Reagent Formation:** In a flame-dried, three-necked flask under an inert atmosphere (e.g., nitrogen or argon), magnesium turnings are placed. A solution of 4-bromotoluene in anhydrous diethyl ether or THF is added dropwise to initiate the formation of the Grignard reagent, 4-tolylmagnesium bromide.
- **Coupling Reaction:** Once the Grignard reagent is formed, the nickel phosphine complex catalyst is added, followed by the slow addition of allyl chloride. The reaction mixture is typically heated to reflux for a specified period to ensure the completion of the reaction.
- **Work-up:** The reaction is cooled and then quenched by the careful addition of a saturated aqueous solution of ammonium chloride to decompose any unreacted Grignard reagent.
- **Extraction and Drying:** The organic layer is separated, washed with water, and then dried over anhydrous sodium sulfate.
- **Purification:** The solvent is removed under reduced pressure, and the crude product is purified by vacuum distillation to yield **4-allyltoluene**.

Synthesis via Suzuki-Miyaura Cross-Coupling

The Suzuki-Miyaura coupling provides a versatile method for forming carbon-carbon bonds. In this case, it would involve the reaction of an arylboronic acid with an allyl halide, catalyzed by a

palladium complex.

Materials:

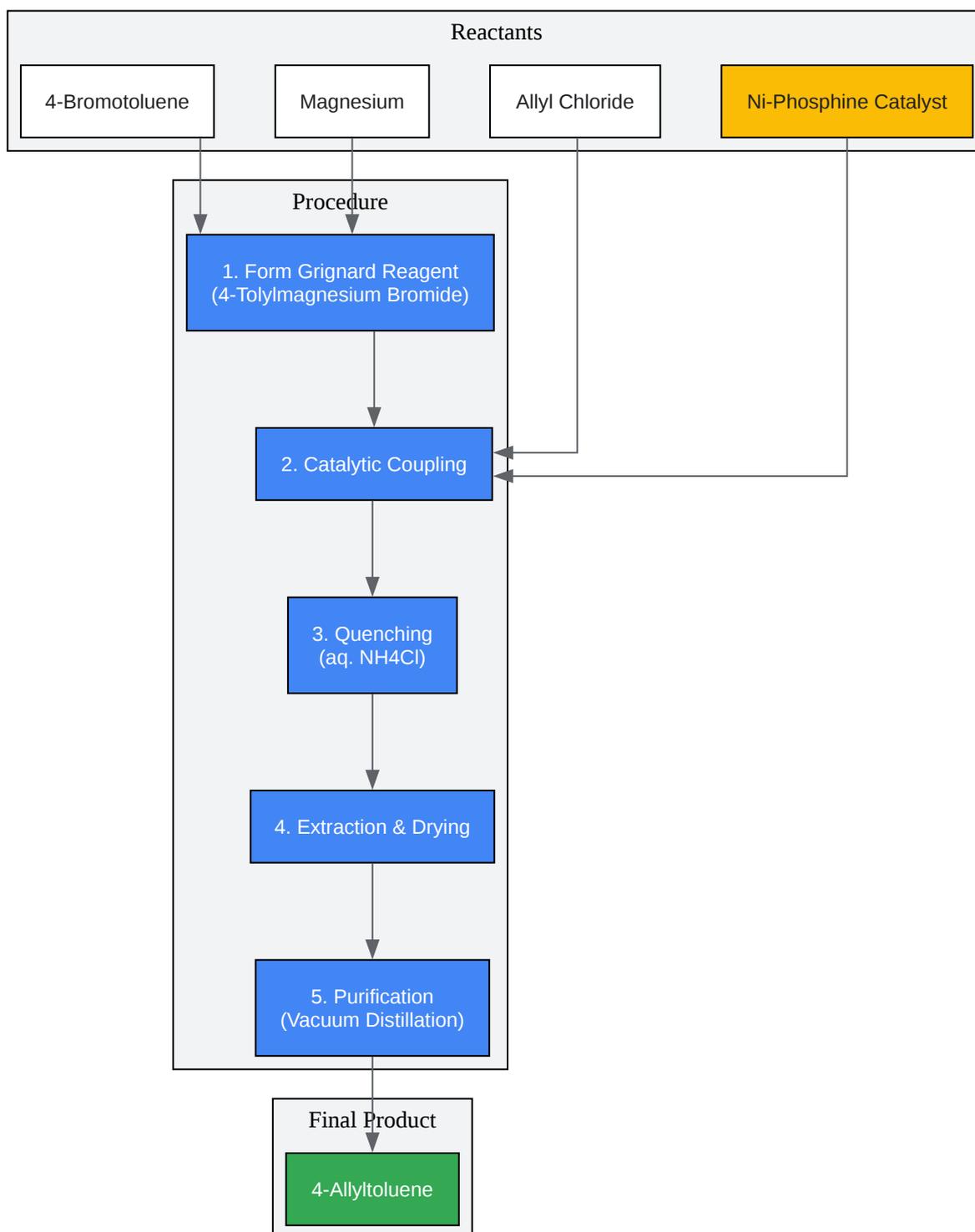
- 4-Methylphenylboronic acid
- Allyl bromide or chloride
- Palladium catalyst (e.g., Pd(PPh₃)₄ or PdCl₂(dppf))
- A base (e.g., sodium carbonate, potassium phosphate)
- Anhydrous solvent (e.g., toluene, dimethoxyethane (DME), or a mixture with water)

Procedure:

- **Reaction Setup:** In a reaction vessel, 4-methylphenylboronic acid, the palladium catalyst, and the base are combined.
- **Inert Atmosphere:** The vessel is evacuated and backfilled with an inert gas (e.g., argon or nitrogen) multiple times to remove oxygen.
- **Solvent and Reagent Addition:** The anhydrous solvent is added, followed by the addition of the allyl halide.
- **Reaction:** The mixture is heated to a temperature appropriate for the chosen catalyst and solvent system and stirred until the reaction is complete, as monitored by techniques like thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up:** Upon completion, the reaction mixture is cooled, and water is added. The product is extracted with an organic solvent (e.g., ethyl acetate).
- **Purification:** The combined organic layers are washed, dried, and concentrated. The resulting crude product can be purified by column chromatography on silica gel or by vacuum distillation.

Synthetic Workflow Diagram

The following diagram illustrates a typical experimental workflow for the synthesis of **4-allyltoluene** using the Grignard reaction methodology.



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Caption: Grignard synthesis workflow for **4-allyltoluene**.

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References

- 1. CAS 3333-13-9: 4-Allyltoluene | CymitQuimica [cymitquimica.com]
- 2. Organic Syntheses Procedure [orgsyn.org]
- 3. Article | ChemSpider Synthetic Pages [cssp.chemspider.com]
- 4. benchchem.com [benchchem.com]
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